

Solubility of Methyl Laurate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *Methyl Laurate*

Cat. No.: *B129979*

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This technical guide provides a comprehensive overview of the solubility of **methyl laurate** in various organic solvents. Due to its nature as a fatty acid methyl ester (FAME), **methyl laurate** sees extensive use as an intermediate in the manufacturing of detergents, emulsifiers, wetting agents, stabilizers, lubricants, plasticizers, and in the formulation of cosmetics and pharmaceuticals. A thorough understanding of its solubility is critical for process design, formulation development, and quality control in these applications.

Quantitative Solubility Data

Methyl laurate, a colorless to pale yellow liquid, is generally characterized by its high solubility in a wide range of organic solvents and its practical insolubility in water. While many sources describe **methyl laurate** as "miscible" with common organic solvents, detailed quantitative data with temperature dependence is not extensively tabulated in publicly available literature. However, based on available information and the behavior of similar fatty acid methyl esters, the following table summarizes its solubility characteristics.

Solvent	Polarity Index	Qualitative Solubility	Quantitative Data (at specific temperatures, where available)
Alcohols			
Methanol	5.1	Soluble	Vapor-liquid equilibrium data suggests high solubility. [1]
Ketones			
Acetone	5.1	Miscible [2]	Miscible at ambient temperatures.
Ethers			
Diethyl Ether	2.8	Miscible [2]	Miscible at ambient temperatures.
Hydrocarbons			
n-Hexane	0.1	Soluble	FAMEs are generally soluble in hydrocarbons.
Chlorinated Solvents			
Chloroform	4.1	Soluble	FAMEs show good solubility in chloroform.
Carbon Tetrachloride	1.6	Soluble	-

Note: "Miscible" indicates that the substances will mix in all proportions to form a homogeneous solution. For "Soluble," the exact concentration limits are not always specified in the available

literature. The solubility of **methyl laurate**, like most solutes, is expected to increase with temperature.

Experimental Protocol for Solubility Determination

The following is a detailed methodology for determining the solubility of **methyl laurate** in an organic solvent using a gravimetric method. This method is suitable for determining the concentration of a non-volatile solute in a volatile solvent.

Materials and Equipment

- **Methyl laurate** (high purity)
- Selected organic solvent (analytical grade)
- Analytical balance (accurate to ± 0.0001 g)
- Thermostatic water bath or incubator
- Vials with airtight caps (e.g., screw-cap glass vials with PTFE septa)
- Volumetric flasks and pipettes
- Syringe filters (solvent-compatible, e.g., PTFE)
- Drying oven
- Desiccator

Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of **methyl laurate** to a series of vials.
 - Using a pipette, add a known volume of the selected organic solvent to each vial.
 - Securely cap the vials to prevent solvent evaporation.

- Place the vials in a thermostatic water bath set to the desired temperature.
- Agitate the vials (e.g., using a shaker) for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. The presence of undissolved **methyl laurate** at the bottom of the vials is necessary to confirm saturation.
- Sample Withdrawal and Filtration:
 - Allow the vials to stand undisturbed in the thermostatic bath for a sufficient time (e.g., 2-4 hours) to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pre-warmed pipette to avoid premature precipitation of the solute.
 - Immediately filter the withdrawn sample through a syringe filter into a pre-weighed, clean, and dry vial. This step is crucial to remove any undissolved microparticles.
- Gravimetric Analysis:
 - Weigh the vial containing the filtered saturated solution to determine the total mass of the solution.
 - Place the vial in a drying oven at a temperature sufficient to evaporate the solvent completely without degrading the **methyl laurate** (e.g., 60-80°C). The oven should be well-ventilated.
 - Periodically remove the vial from the oven, cool it in a desiccator, and weigh it.
 - Repeat the drying and weighing process until a constant mass is achieved, indicating that all the solvent has evaporated.
- Calculation of Solubility:
 - The mass of the dissolved **methyl laurate** is the final constant mass of the vial minus the initial mass of the empty vial.
 - The mass of the solvent is the total mass of the saturated solution minus the mass of the dissolved **methyl laurate**.

- Solubility can be expressed in various units, such as:

- g of **methyl laurate** / 100 g of solvent
- g of **methyl laurate** / 100 mL of solvent
- Mole fraction (moles of **methyl laurate** / total moles)

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of **methyl laurate** solubility.



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Workflow for Gravimetric Solubility Determination.

This guide provides a foundational understanding of **methyl laurate**'s solubility in organic solvents and a practical methodology for its determination. For specific applications, it is recommended to perform experimental measurements under the precise conditions of interest.

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References

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- 2. Methyl Laurate | C13H26O2 | CID 8139 - PubChem [pubchem.ncbi.nlm.nih.gov]

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